

Navigating the Safe Disposal of N-Isovalerylglycine: A Procedural Guide

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Compound of Interest

Compound Name: *N-Isovalerylglycine*

Cat. No.: B3044281

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **N-Isovalerylglycine**, a compound utilized in biochemical research. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection. **N-Isovalerylglycine** is classified as a combustible solid and can cause serious eye irritation.[1][2] While specific environmental hazards are not fully detailed, standard procedure for chemical waste disposal should be followed to prevent environmental release.

Summary of Key Data

For quick reference, the following table summarizes the essential quantitative and qualitative data for **N-Isovalerylglycine**.

Property	Value	Source
Molecular Formula	C7H13NO3	[1][3]
Molecular Weight	159.18 g/mol	[1][2]
Appearance	White to off-white powder or crystals	[1]
Melting Point	87-90 °C	[1][2]
GHS Hazard Statement	H319: Causes serious eye irritation	[2]
Storage Class	11 - Combustible Solids	[1]

Step-by-Step Disposal Protocol

This protocol outlines the standard procedure for the disposal of **N-Isovalerylglycine** in a laboratory setting.

- Personal Protective Equipment (PPE):
 - Wear standard laboratory attire, including a lab coat, nitrile gloves, and safety goggles.[\[4\]](#)
- Waste Collection:
 - Designate a specific, properly labeled hazardous waste container for solid chemical waste. The container should be made of a compatible material (e.g., polyethylene) and have a secure lid.
 - Carefully transfer any unwanted solid **N-Isovalerylglycine** into this container using a spatula or scoop. Avoid creating dust.[\[4\]](#)
 - For solutions of **N-Isovalerylglycine**, absorb the liquid with an inert material (e.g., vermiculite, sand) and place the absorbed material into the solid waste container.
- Container Labeling:
 - Clearly label the waste container with "Hazardous Waste," the full chemical name "**N-Isovalerylglycine**," and the approximate quantity.
 - Include the appropriate hazard pictogram (e.g., exclamation mark for eye irritation).
- Storage:
 - Store the sealed waste container in a designated, well-ventilated waste accumulation area, away from incompatible materials such as oxidizing agents.[\[4\]](#)
- Disposal:
 - Arrange for pick-up and disposal by a licensed hazardous waste management company. Follow all local, state, and federal regulations for chemical waste disposal.

Emergency Procedures

In the event of a spill or exposure, follow these procedures:

- Spill:
 - Use personal protective equipment.[4]
 - Keep people away from and upwind of the spill.[4]
 - Sweep up the spilled solid material, avoiding dust generation, and place it in the designated hazardous waste container.[4]
- Eye Contact:
 - Rinse cautiously with water for several minutes.[4]
 - Remove contact lenses, if present and easy to do. Continue rinsing.[4]
 - If eye irritation persists, get medical advice/attention.[4]
- Skin Contact:
 - Remove contaminated clothing.
 - Rinse skin with water/shower.[4]
- Inhalation:
 - Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[4]
- Ingestion:
 - Rinse mouth.[4]
 - Get medical advice/attention if you feel unwell.[4]

Logical Flow for N-Isovalerylglycine Disposal

The following diagram illustrates the decision-making process for the proper disposal of **N-Isovalerylglycine**.



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Caption: Workflow for the safe disposal of **N-Isovalerylglycine**.

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References

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